

# In-Depth Technical Guide: Methyl 2,4-Bis(benzyloxy)phenylacetate

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## Compound of Interest

Compound Name: *Methyl 2,4-Bis(benzyloxy)phenylacetate*

Cat. No.: *B168837*

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CAS Number: 151255-80-0

For: Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information on **Methyl 2,4-Bis(benzyloxy)phenylacetate** is limited. This guide synthesizes available data and provides context based on related chemical principles. A significant portion of the requested experimental and biological data is not available in the public domain for this specific compound.

## Core Compound Identification

**Methyl 2,4-Bis(benzyloxy)phenylacetate** is a substituted aromatic carboxylic acid ester. Its structure features a central phenylacetate core with two benzyl ether protecting groups at the 2 and 4 positions of the phenyl ring. This compound is primarily available as a research chemical or a synthetic intermediate.

## Chemical Structure and Properties

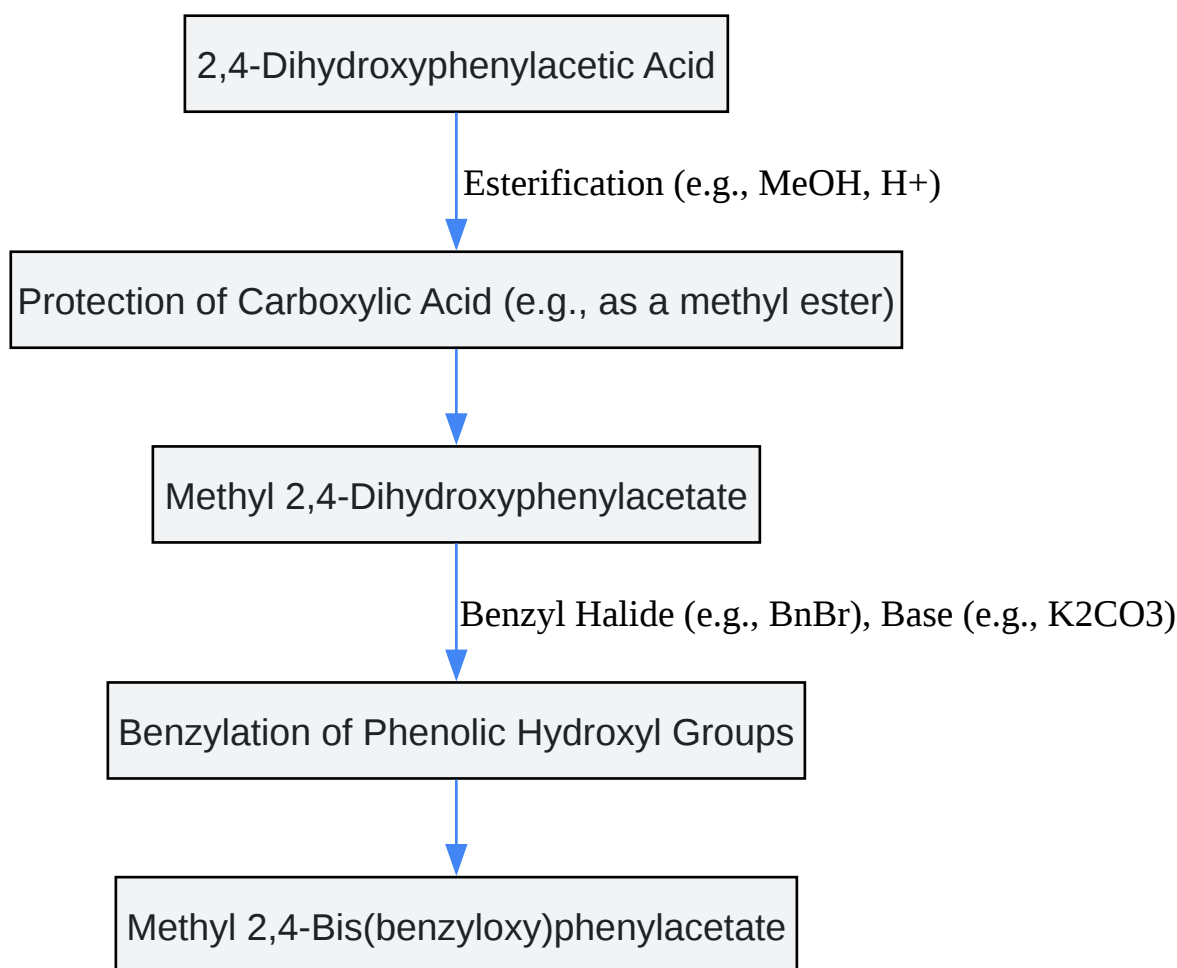
Property	Value	Source
Molecular Formula	C23H22O4	PubChem[1][2]
Molecular Weight	362.4 g/mol	PubChem[1][2]
IUPAC Name	methyl 2-[2,4-bis(phenylmethoxy)phenyl]acetate	PubChem[1][2]
CAS Number	151255-80-0	PubChem[1][2]
Canonical SMILES	<chem>COC(=O)CC1=C(C=C(C=C1)OCC2=CC=CC=C2)OCC3=CC=CC=C3</chem>	PubChem[1]
InChI Key	UOBIGGKEPSUENK-UHFFFAOYSA-N	PubChem[1][2]

## Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **Methyl 2,4-Bis(benzyloxy)phenylacetate** are not readily available in the scientific literature. However, a plausible synthetic route can be proposed based on standard organic chemistry transformations and analogous reactions.

## Hypothetical Synthesis Workflow

A common approach to synthesize such a compound would involve the benzylation of a dihydroxyphenylacetic acid derivative, followed by esterification.



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Caption: A potential synthetic pathway for **Methyl 2,4-Bis(benzyloxy)phenylacetate**.

## General Experimental Considerations (Hypothetical)

### Step 1: Esterification of 2,4-Dihydroxyphenylacetic Acid

- Reactants: 2,4-Dihydroxyphenylacetic acid, Methanol (excess), and a catalytic amount of a strong acid (e.g.,  $\text{H}_2\text{SO}_4$ ).
- Procedure: The reactants would be refluxed until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).
- Workup: The excess methanol would be removed under reduced pressure. The residue would be dissolved in an organic solvent (e.g., ethyl acetate), washed with a saturated

sodium bicarbonate solution and brine, dried over anhydrous sodium sulfate, and concentrated to yield the crude methyl ester.

#### Step 2: Benzylation of Methyl 2,4-Dihydroxyphenylacetate

- **Reactants:** Methyl 2,4-dihydroxyphenylacetate, Benzyl bromide (or chloride), and a weak base (e.g., potassium carbonate) in a polar aprotic solvent (e.g., acetone or DMF).
- **Procedure:** The mixture would be stirred, likely at an elevated temperature, until the starting material is consumed (monitored by TLC).
- **Workup:** The reaction mixture would be filtered to remove the inorganic salts. The filtrate would be concentrated, and the residue partitioned between an organic solvent and water. The organic layer would be washed, dried, and concentrated. The crude product would then be purified by column chromatography.

## Analytical Data

Specific analytical data such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, or mass spectrometry for **Methyl 2,4-Bis(benzyloxy)phenylacetate** are not widely published. Characterization of the compound would rely on standard spectroscopic techniques to confirm its structure.

## Biological Activity and Applications

There is no direct evidence in the peer-reviewed scientific literature to suggest that **Methyl 2,4-Bis(benzyloxy)phenylacetate** has any specific biological activity. Its structure, containing two benzyl ether protecting groups, suggests that it is likely a chemical intermediate in the synthesis of more complex molecules. These protecting groups are typically removed in later synthetic steps to reveal the free hydroxyl groups, which may be important for biological activity in the final target molecule.

Given the lack of data on biological activity, no signaling pathways involving this compound can be described.

## Potential as a Synthetic Intermediate

The phenylacetic acid scaffold is present in many biologically active compounds. It is plausible that **Methyl 2,4-Bis(benzyloxy)phenylacetate** could serve as a building block in the synthesis

of:

- Pharmaceuticals: As a precursor to more complex active pharmaceutical ingredients (APIs).
- Natural Product Analogues: For the synthesis of derivatives of naturally occurring compounds with potential therapeutic properties.
- Research Probes: To create novel molecules for studying biological processes.

## Conclusion

**Methyl 2,4-Bis(benzyloxy)phenylacetate** (CAS 151255-80-0) is a chemical compound with limited publicly available data. While its physicochemical properties are documented, detailed experimental protocols for its synthesis and comprehensive analytical data are scarce. Crucially, there is no published research on its biological activity or mechanism of action. Its primary role appears to be that of a synthetic intermediate in organic chemistry. Researchers and drug development professionals interested in this molecule should consider it a starting material for the synthesis of more complex target compounds and would need to perform their own comprehensive characterization and biological evaluation.

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## References

- 1. rsc.org [rsc.org]
- 2. Methyl 2,4-Bis(benzyloxy)phenylacetate | C<sub>23</sub>H<sub>22</sub>O<sub>4</sub> | CID 15288873 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Methyl 2,4-Bis(benzyloxy)phenylacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b168837#methyl-2-4-bis-benzyloxy-phenylacetate-cas-number-151255-80-0]

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